

Isomers of chloroheptane and their properties.

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Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

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An In-depth Technical Guide to the Isomers of Chloroheptane and Their Properties

Introduction

Chloroheptanes, with the general formula $C_7H_{15}Cl$, are chlorinated derivatives of the seven-carbon alkane, heptane. The structural diversity of the parent heptane molecule, which exists as nine distinct isomers, gives rise to a considerable number of chloroheptane isomers. Each of these isomers possesses unique physicochemical properties stemming from the specific placement of the chlorine atom on the carbon skeleton. This technical guide provides a comprehensive overview of the structural isomers of chloroheptane, their key properties, and relevant experimental protocols for their analysis. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, where a thorough understanding of isomeric differences is crucial.

Structural Isomers of Chloroheptane

Heptane (C_7H_{16}) has nine structural isomers. The substitution of a single hydrogen atom with a chlorine atom on each of these parent skeletons results in a multitude of chloroheptane isomers. The primary isomers are derived from the straight-chain n-heptane, while a larger number of branched isomers also exist.

Isomers of n-Chloroheptane

The linear n-heptane molecule has four non-equivalent carbon atoms, leading to four possible structural isomers of monochloro-n-heptane:

- 1-Chloroheptane: The chlorine atom is located on a terminal carbon atom.
- 2-Chloroheptane: The chlorine atom is on the second carbon atom.
- 3-Chloroheptane: The chlorine atom is on the third carbon atom.
- 4-Chloroheptane: The chlorine atom is on the central carbon atom.

Isomers from Branched Heptanes

The eight branched isomers of heptane give rise to a significantly larger number of chloroheptane isomers due to their more complex and varied carbon frameworks. A systematic nomenclature is essential to distinguish between these compounds. For instance, isomers can be derived from parent structures such as methylhexane, dimethylpentane, ethylpentane, and trimethylbutane.

Physicochemical Properties

The position of the chlorine atom on the heptane backbone significantly influences the physicochemical properties of the isomers. These properties are critical for predicting their behavior in various chemical and biological systems.

Properties of n-Chloroheptane Isomers

Quantitative data for the primary isomers of n-chloroheptane are summarized in the table below, allowing for a direct comparison of their key physical constants.

Property	1-Chloroheptane	2-Chloroheptane	3-Chloroheptane	4-Chloroheptane
CAS Number	629-06-1	1001-88-3	999-52-0	2629-74-5
Molecular Weight (g/mol)	134.65	134.65	134.65	134.65
Boiling Point (°C)	159-160	149-151	152-154	150-152
Melting Point (°C)	-69.5	-76.8	-93.8	-
Density (g/mL at 25 °C)	0.873	0.865	0.866	0.864
Refractive Index (nD at 20 °C)	1.434	1.430	1.431	1.430

Experimental Protocols

The characterization and differentiation of chloroheptane isomers rely on a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS) for Isomer Separation and Identification

Objective: To separate and identify individual chloroheptane isomers in a mixture.

Methodology:

- Sample Preparation: Dilute the chloroheptane isomer mixture in a suitable volatile solvent (e.g., hexane or dichloromethane) to a concentration of approximately 1 mg/mL.
- GC Conditions:
 - Column: Use a non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 µm).
 - Injector Temperature: Set to 250 °C.

- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase at a rate of 10 °C/min to 200 °C.
 - Hold: Maintain at 200 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 µL with a split ratio of 50:1.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 200.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Data Analysis: Identify isomers based on their retention times and comparison of their mass spectra with reference libraries (e.g., NIST). The fragmentation patterns will differ based on the stability of the carbocation formed upon ionization, which is influenced by the chlorine atom's position.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Objective: To determine the precise molecular structure of a purified chloroheptane isomer.

Methodology:

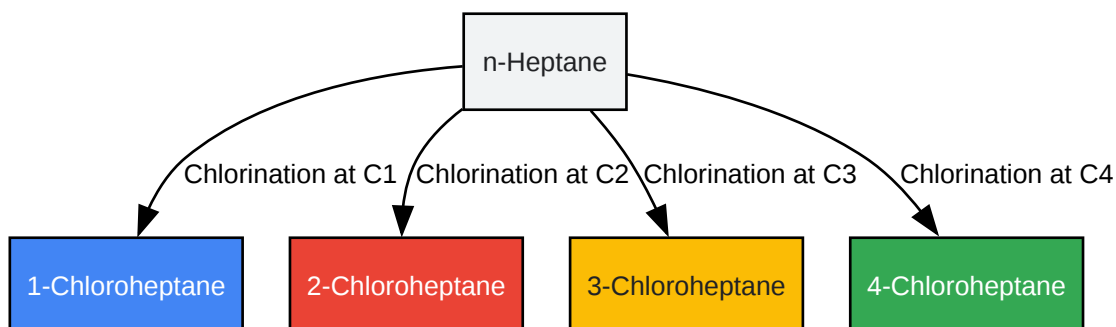
- Sample Preparation: Dissolve approximately 10-20 mg of the purified isomer in 0.6 mL of a deuterated solvent (e.g., CDCl₃) in a 5 mm NMR tube.
- ¹H NMR Spectroscopy:

- Spectrometer: Operate at a frequency of 400 MHz or higher.
- Acquisition Parameters:
 - Number of scans: 16
 - Relaxation delay: 1 s
 - Pulse width: 90°
- Analysis: The chemical shifts, integration, and coupling patterns of the proton signals will reveal the connectivity of the hydrogen atoms and their proximity to the electronegative chlorine atom. Protons on the carbon bearing the chlorine (α -protons) will be shifted downfield.
- ¹³C NMR Spectroscopy:
 - Spectrometer: Operate at a frequency of 100 MHz or higher.
 - Acquisition Parameters:
 - Proton-decoupled experiment.
 - Number of scans: 1024
 - Relaxation delay: 2 s
 - Analysis: The number of unique carbon signals will indicate the symmetry of the molecule. The chemical shift of the carbon atom bonded to the chlorine will be significantly downfield (typically in the range of 50-70 ppm).
- 2D NMR (e.g., COSY, HSQC): If the structure is complex, 2D NMR experiments can be performed to establish C-H and H-H correlations, confirming the complete structural assignment.

Visualizations

Logical Relationship of n-Chloroheptane Isomers

The following diagram illustrates the relationship between the parent n-heptane molecule and its four primary monochlorinated isomers.

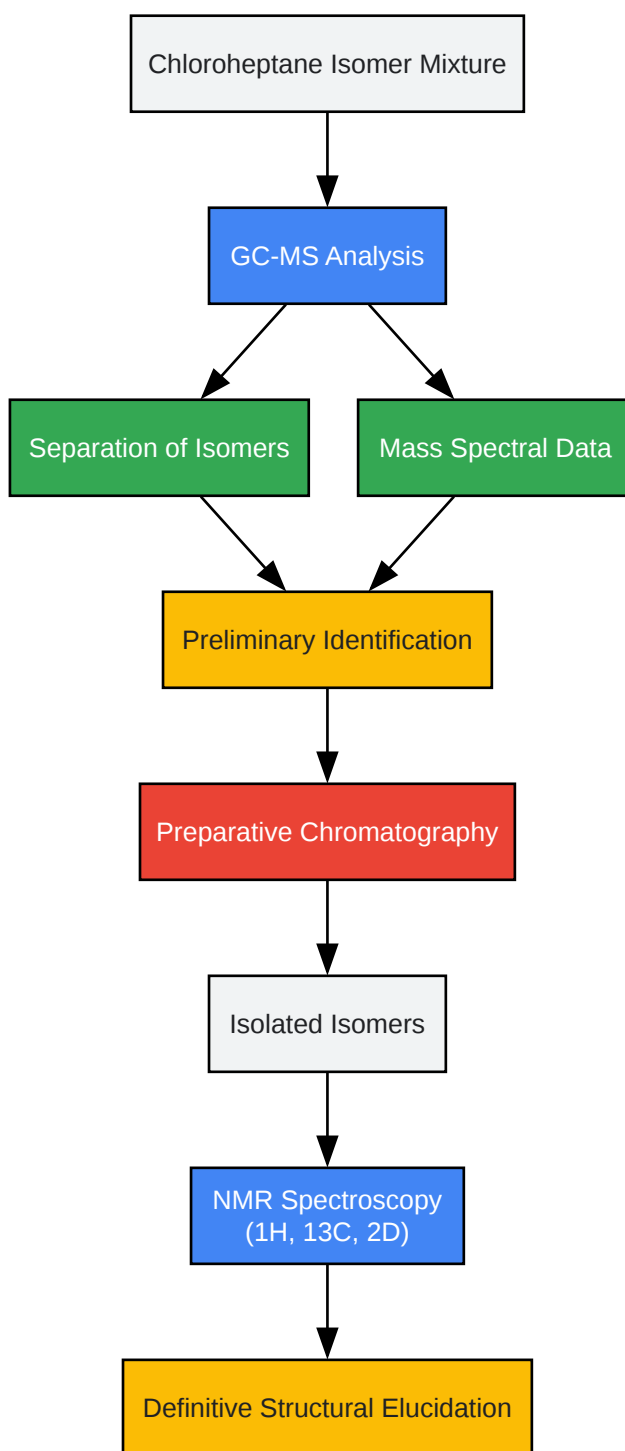


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Caption: Isomeric relationship of n-chloroheptanes.

Experimental Workflow for Isomer Analysis

This diagram outlines the typical workflow for the separation and structural identification of chloroheptane isomers.



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Caption: Workflow for chloroheptane isomer analysis.

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